

An In-depth Technical Guide to the Chemical and Physical Properties of Tetradifon

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Compound of Interest

Compound Name: Tetradifon

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Abstract

Tetradifon is a non-systemic organochlorine acaricide and ovicide noted for its efficacy against a wide range of phytophagous mites. Its primary mechanism of action involves the inhibition of mitochondrial ATP synthase, a critical enzyme in cellular energy production. This technical guide provides a comprehensive overview of the chemical and physical properties of **Tetradifon**, detailed experimental protocols for their determination, and a visual representation of its mechanism of action. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and related fields.

Chemical and Physical Properties

The chemical and physical properties of **Tetradifon** are crucial for understanding its environmental fate, transport, and biological activity. A summary of these properties is presented in the table below.

Property	Value	Reference(s)
IUPAC Name	1,2,4-trichloro-5-(4-chlorophenyl)sulfonylbenzene	[1][2]
CAS Number	116-29-0	[1][2]
Chemical Formula	C ₁₂ H ₆ Cl ₄ O ₂ S	[1]
Molecular Weight	356.05 g/mol	
Appearance	White to off-white crystalline solid	
Melting Point	146.5-147.5 °C	
Boiling Point	484.0 ± 45.0 °C (Predicted)	
Vapor Pressure	3.199 × 10 ⁻⁸ Pa (at 20 °C)	
Water Solubility	0.05 mg/L (at 10 °C)	
Solubility in Organic Solvents (at 20 °C)	- Acetone: 82 g/L - Chloroform: 255 g/L - Xylene: 115 g/L - Methanol: 10 g/L	
Octanol-Water Partition Coefficient (log Kow)	4.61	
Density	1.563 g/cm ³ (estimate)	
Stability	Stable to heat, UV light, and hydrolysis in acidic and alkaline conditions.	

Experimental Protocols

The determination of the physicochemical properties of chemical compounds like **Tetradifon** follows standardized methodologies to ensure accuracy and reproducibility. The following are detailed protocols based on the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals.

Melting Point Determination (OECD Guideline 102)

Principle: This method determines the temperature at which a substance transitions from a solid to a liquid state.

Apparatus:

- Capillary tube melting point apparatus
- Thermometer with appropriate range and accuracy
- Sample pulverizer

Procedure:

- A small amount of finely powdered **Tetradifon** is packed into a capillary tube to a height of 2-4 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady rate of 1-2 °C per minute.
- The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the last solid particle disappears (completion of melting) are recorded to define the melting range.

Boiling Point Determination (OECD Guideline 103)

Principle: This method determines the temperature at which the vapor pressure of a liquid equals the atmospheric pressure. For substances with high boiling points like **Tetradifon**, this is often a predicted value due to decomposition at elevated temperatures.

Apparatus:

- Ebulliometer or dynamic vapor pressure apparatus
- Thermometer or thermocouple
- Pressure measurement device

Procedure (Dynamic Method):

- A sample of **Tetradifon** is placed in the apparatus.
- The pressure in the system is reduced to a desired level.
- The sample is heated, and the temperature at which it boils under the reduced pressure is recorded.
- This process is repeated at several different pressures.
- The boiling points at different pressures are then extrapolated to determine the normal boiling point at standard atmospheric pressure (101.325 kPa).

Vapor Pressure Determination (OECD Guideline 104)

Principle: This method measures the pressure exerted by the vapor of a substance in equilibrium with its solid or liquid phase.

Apparatus:

- Gas saturation apparatus or effusion method apparatus
- Thermostatically controlled chamber
- Analytical balance
- Gas flow meter

Procedure (Gas Saturation Method):

- A stream of inert gas (e.g., nitrogen) is passed at a known flow rate through or over a sample of **Tetradifon** maintained at a constant temperature.
- The gas becomes saturated with the vapor of the substance.
- The amount of vaporized substance is determined by trapping it and measuring its mass or by measuring the weight loss of the sample.

- The vapor pressure is calculated from the mass of the substance transported and the volume of the gas passed through.

Water Solubility Determination (OECD Guideline 105)

Principle: This method determines the saturation concentration of a substance in water at a given temperature.

Apparatus:

- Flask with a stirrer
- Constant temperature water bath
- Centrifuge or filtration system
- Analytical instrument for quantification (e.g., HPLC, GC)

Procedure (Flask Method):

- An excess amount of **Tetradifon** is added to a known volume of water in a flask.
- The flask is agitated in a constant temperature bath until equilibrium is reached (typically 24-48 hours).
- The solution is then centrifuged or filtered to remove undissolved particles.
- The concentration of **Tetradifon** in the clear aqueous phase is determined using a suitable analytical method.

Octanol-Water Partition Coefficient (Kow) Determination (OECD Guideline 107)

Principle: This method determines the ratio of the concentration of a substance in n-octanol and water at equilibrium, providing a measure of its lipophilicity.

Apparatus:

- Separatory funnels or centrifuge tubes with stoppers
- Mechanical shaker
- Centrifuge
- Analytical instrument for quantification (e.g., HPLC, GC)

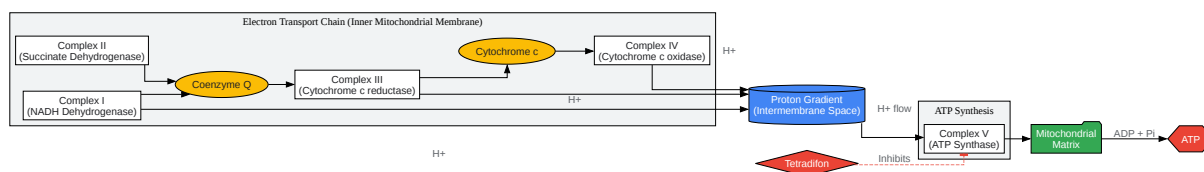
Procedure (Shake Flask Method):

- A solution of **Tetradifon** in either water-saturated n-octanol or n-octanol-saturated water is prepared.
- This solution is placed in a separatory funnel with the other phase (n-octanol-saturated water or water-saturated n-octanol, respectively).
- The funnel is shaken until equilibrium is reached.
- The two phases are separated by centrifugation.
- The concentration of **Tetradifon** in both the n-octanol and water phases is determined analytically.
- The partition coefficient (K_{ow}) is calculated as the ratio of the concentration in n-octanol to the concentration in water. The logarithm of this value ($\log K_{ow}$) is commonly reported.

Mechanism of Action and Signaling Pathway

Tetradifon's primary mode of action is the inhibition of mitochondrial oxidative phosphorylation. It specifically targets the F1Fo-ATP synthase, also known as Complex V of the electron transport chain. This inhibition is achieved through its interaction with the Oligomycin Sensitivity Conferring Protein (OSCP), a subunit of the F1Fo-ATP synthase.

The following diagrams illustrate the overall pathway of oxidative phosphorylation and the conceptual mechanism of **Tetradifon**'s inhibitory action.



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Figure 1: Overview of the Oxidative Phosphorylation Pathway and Inhibition by **Tetradifon**.

Figure 2: Conceptual Model of **Tetradifon**'s Inhibition of F1Fo-ATP Synthase.

Conclusion

This technical guide has provided a detailed summary of the chemical and physical properties of **Tetradifon**, along with standardized experimental protocols for their determination. The visualization of its mechanism of action highlights its role as a potent inhibitor of mitochondrial ATP synthase through its interaction with the OSCP subunit. This comprehensive information serves as a foundational resource for researchers and professionals engaged in the study and development of compounds targeting cellular energy metabolism. Further research into the precise molecular interactions between **Tetradifon** and the ATP synthase complex could provide valuable insights for the design of novel therapeutic agents.

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